

# Application Notes and Protocols for Basic Yellow 28 in Textile Printing

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## Compound of Interest

Compound Name: Basic Yellow 28 acetate

Cat. No.: B15466760

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These application notes provide a comprehensive overview of the use of Basic Yellow 28 (C.I. 48054), a cationic dye, in textile printing applications. The following sections detail the dye's properties, its primary applications, and specific protocols for printing on acrylic and silk fabrics. The information is intended to guide researchers and scientists in the development of textile printing processes.

## Introduction to Basic Yellow 28

Basic Yellow 28 is a cationic dye known for its brilliant yellow hue and good fastness properties on specific substrates.<sup>[1][2][3][4]</sup> As a cationic dye, it carries a positive charge in its molecular structure, which allows it to form strong ionic bonds with anionic functional groups present in certain textile fibers.<sup>[3]</sup> This strong interaction results in high color yield and good wet fastness properties. The primary application of Basic Yellow 28 is in the dyeing and printing of acrylic fibers, modified polyester, and to a lesser extent, silk.<sup>[1][2][4][5]</sup>

## Quantitative Data: Properties of Basic Yellow 28

The following table summarizes the key properties of Basic Yellow 28.

Property	Description
C.I. Name	Basic Yellow 28
C.I. Number	48054
CAS Number	54060-92-3
Molecular Formula	C <sub>21</sub> H <sub>27</sub> N <sub>3</sub> O <sub>5</sub> S
Appearance	Yellow powder
Solubility	Soluble in water and acetic acid

### Fastness Properties of Basic Yellow 28 on Acrylic Fabric

Fastness Test	Rating (ISO Standards)
Light Fastness	7
Perspiration Fastness (Fading)	5
Perspiration Fastness (Staining)	5
Soaping (Fading)	4
Soaping (Staining)	5

Source:[\[1\]](#)[\[5\]](#)

## Experimental Protocols

### Printing on Acrylic Fabric

This protocol outlines the established method for direct style printing of Basic Yellow 28 on acrylic fabrics.

#### 3.1.1. Fabric Preparation

Prior to printing, the acrylic fabric should be scoured to remove any impurities, oils, or sizing agents. A typical scouring process involves washing the fabric with a non-ionic detergent at 60-

70°C for 20-30 minutes, followed by thorough rinsing with warm and then cold water.

### 3.1.2. Printing Paste Formulation

The following is a typical recipe for a printing paste for acrylic fabrics using Basic Yellow 28.

Component	Quantity (g/kg)	Purpose
Basic Yellow 28	10 - 30	Colorant
Thickener (e.g., Modified Guar Gum)	450 - 550	Provides viscosity to the paste
Acetic Acid (Glacial)	5 - 10	To maintain an acidic pH for dye stability and fixation
Tartaric Acid	3 - 5	Non-volatile acid for pH control during steaming
Thiodiethylene Glycol	20 - 40	Solvent and hygroscopic agent to aid dye dissolution and prevent drying
Swelling Agent (e.g., Resorcinol)	10 - 20	Swells the fiber to facilitate dye penetration
Water	Balance to 1000	

### 3.1.3. Printing Procedure

- Apply the printing paste to the prepared acrylic fabric using a screen printing or roller printing technique.
- Dry the printed fabric thoroughly at 100-120°C.

### 3.1.4. Fixation

Fix the dye onto the fabric by steaming in a star steamer at 102-105°C for 20-30 minutes.

### 3.1.5. Post-Treatment (Washing)

After steaming, a thorough washing process is crucial to remove the thickener and any unfixed dye.

- Cold Rinse: Rinse the fabric in cold water to remove the bulk of the thickener.
- Hot Wash: Wash the fabric in a bath containing a non-ionic detergent at 60°C for 15-20 minutes.
- Hot Rinse: Rinse thoroughly with hot water.
- Cold Rinse: Final rinse with cold water.
- Drying: Dry the fabric.

## Proposed Protocol for Printing on Silk Fabric

While Basic Yellow 28 is primarily used on acrylics, it can be used for direct printing on silk for bright, spot colors.<sup>[2][4][5]</sup> The following is a proposed experimental protocol, as a standardized industrial method is not widely documented. This protocol is an adaptation of the acrylic printing method, taking into account the specific properties of silk.

### 3.2.1. Fabric Preparation

Silk fabric should be degummed and scoured before printing to ensure a clean and absorbent surface.

### 3.2.2. Printing Paste Formulation (Proposed)

Component	Quantity (g/kg)	Purpose
Basic Yellow 28	10 - 20	Colorant
Thickener (e.g., Sodium Alginate LV)	400 - 500	Provides viscosity suitable for silk
Acetic Acid (Glacial)	3 - 5	To maintain a slightly acidic pH
Urea	30 - 50	Humectant to aid dye fixation during steaming
Glycerin	20 - 30	Solvent and humectant
Water	Balance to 1000	

### 3.2.3. Printing Procedure

- Apply the printing paste to the prepared silk fabric using a screen printing method.
- Dry the printed fabric at a moderate temperature (80-100°C) to avoid damaging the silk fibers.

### 3.2.4. Fixation

Steam the printed silk fabric at 100-102°C for 30-45 minutes. It is crucial to avoid excessive temperatures which can damage the silk.

### 3.2.5. Post-Treatment (Washing)

- Cold Rinse: Gently rinse the fabric in cold water.
- Warm Wash: Wash with a neutral pH detergent in lukewarm water (40-50°C) for 10-15 minutes.
- Warm Rinse: Rinse thoroughly with lukewarm water.
- Cold Rinse: Final rinse with cold water.
- Drying: Air dry or tumble dry at a low temperature.

## Visualizations

The following diagrams illustrate the experimental workflows for the application of Basic Yellow 28 in textile printing.



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Workflow for Printing Basic Yellow 28 on Acrylic Fabric.



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Proposed Workflow for Printing Basic Yellow 28 on Silk Fabric.

## Discussion

The application of Basic Yellow 28 in textile printing is a well-established process for acrylic fibers, yielding vibrant yellow prints with good fastness properties. The key to successful printing on acrylics lies in the use of a swelling agent to open up the fiber structure and a combination of volatile and non-volatile acids to maintain the optimal pH throughout the drying and steaming stages.

The use of Basic Yellow 28 on silk is less common. Silk fibers are amphoteric, containing both anionic and cationic groups, which can lead to unpredictable interactions with cationic dyes. The proposed protocol for silk aims to mitigate potential issues by using a milder, slightly acidic

printing paste and lower fixation temperatures to preserve the integrity of the silk. The inclusion of urea and glycerin is intended to create a moist environment during steaming, which is crucial for dye fixation on natural fibers. Further research and optimization of the printing paste formulation and fixation conditions are recommended for achieving optimal results on silk. Researchers should conduct preliminary trials on small fabric swatches to determine the ideal parameters for their specific equipment and materials.

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## References

- 1. [worlddyevariety.com](http://worlddyevariety.com) [[worlddyevariety.com](http://worlddyevariety.com)]
- 2. China Basic Yellow 28 Manufacturers Suppliers Factory - Basic Yellow 28 Price - WINCHEM [[m.pigment-dye.com](http://m.pigment-dye.com)]
- 3. [nbinno.com](http://nbinno.com) [[nbinno.com](http://nbinno.com)]
- 4. Basic Yellow 28 Dyes Manufacturers & Suppliers in, India [[colorantsgroup.com](http://colorantsgroup.com)]
- 5. Basic Yellow 28 - Cationic yellow 28 - Cationic Yellow X-GL from Emperor Chem [[emperordye.com](http://emperordye.com)]
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